

Probing Pyruvate Carboxylase Function with PC-IN-3: Application Notes and Protocols

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Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-3*

Cat. No.: *B15561321*

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Introduction

Pyruvate carboxylase (PC) is a mitochondrial enzyme crucial for intermediary metabolism.^{[1][2][3]} It catalyzes the ATP-dependent carboxylation of pyruvate to oxaloacetate (OAA), a key anaplerotic reaction that replenishes the tricarboxylic acid (TCA) cycle.^{[2][4]} OAA is a vital intermediate for several metabolic pathways, including gluconeogenesis, lipogenesis, and the biosynthesis of certain amino acids and neurotransmitters.^{[1][3][5]} Given its central role, dysregulation of PC activity is implicated in various diseases, including metabolic disorders and cancer, making it a compelling target for therapeutic intervention and a subject of intense research.^{[6][7]}

This document provides detailed application notes and protocols for utilizing "**Pyruvate Carboxylase-IN-3**" (PC-IN-3), a potent and selective inhibitor of pyruvate carboxylase, as a tool to investigate PC function in various biological contexts. These protocols are intended for researchers, scientists, and drug development professionals.

PC-IN-3: A Selective Pyruvate Carboxylase Inhibitor

While a specific molecule named "**Pyruvate Carboxylase-IN-3**" is not yet described in the public domain literature, this document outlines the expected characteristics and provides generalized protocols for a hypothetical selective inhibitor of this nature. The data presented herein is representative of what one might expect from such a compound.

Hypothetical Properties of PC-IN-3:

Property	Value
Target	Pyruvate Carboxylase (PC)
IC ₅₀ (in vitro)	50 nM
Mechanism of Action	Allosteric, non-competitive with pyruvate
Selectivity	>100-fold selective over other carboxylases
Cell Permeability	High
Recommended Working Conc.	1 - 10 μ M for cell-based assays

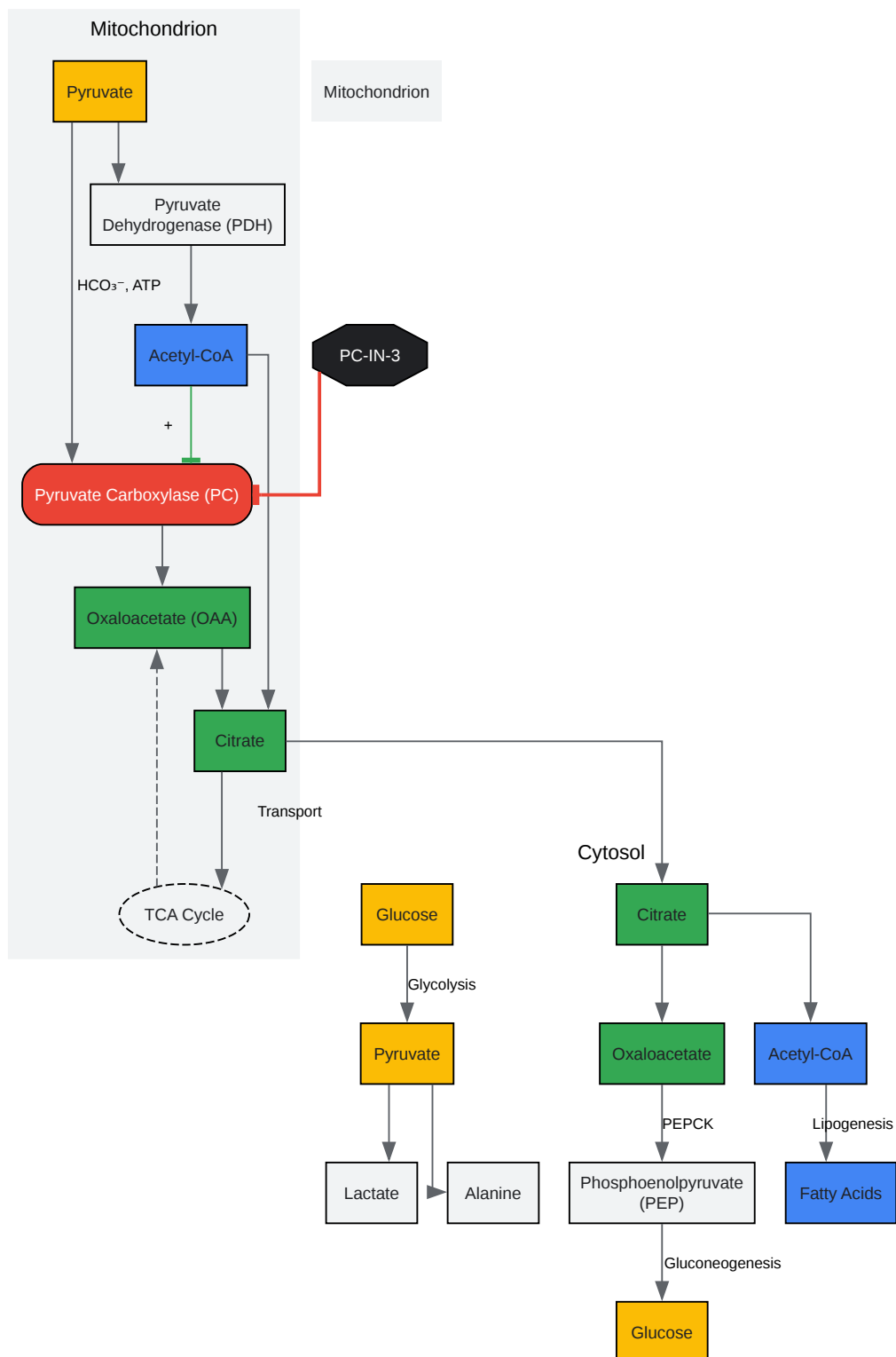
Key Applications

- **Elucidation of Metabolic Pathways:** Investigate the contribution of PC to gluconeogenesis, lipogenesis, and TCA cycle anaplerosis.
- **Target Validation:** Probe the role of PC in disease models, such as cancer and diabetes.
- **Drug Discovery:** Serve as a reference compound for the development of novel PC inhibitors.
- **Metabolic Reprogramming Studies:** Understand how cells adapt to the inhibition of a key metabolic node.

Signaling Pathways and Experimental Workflow

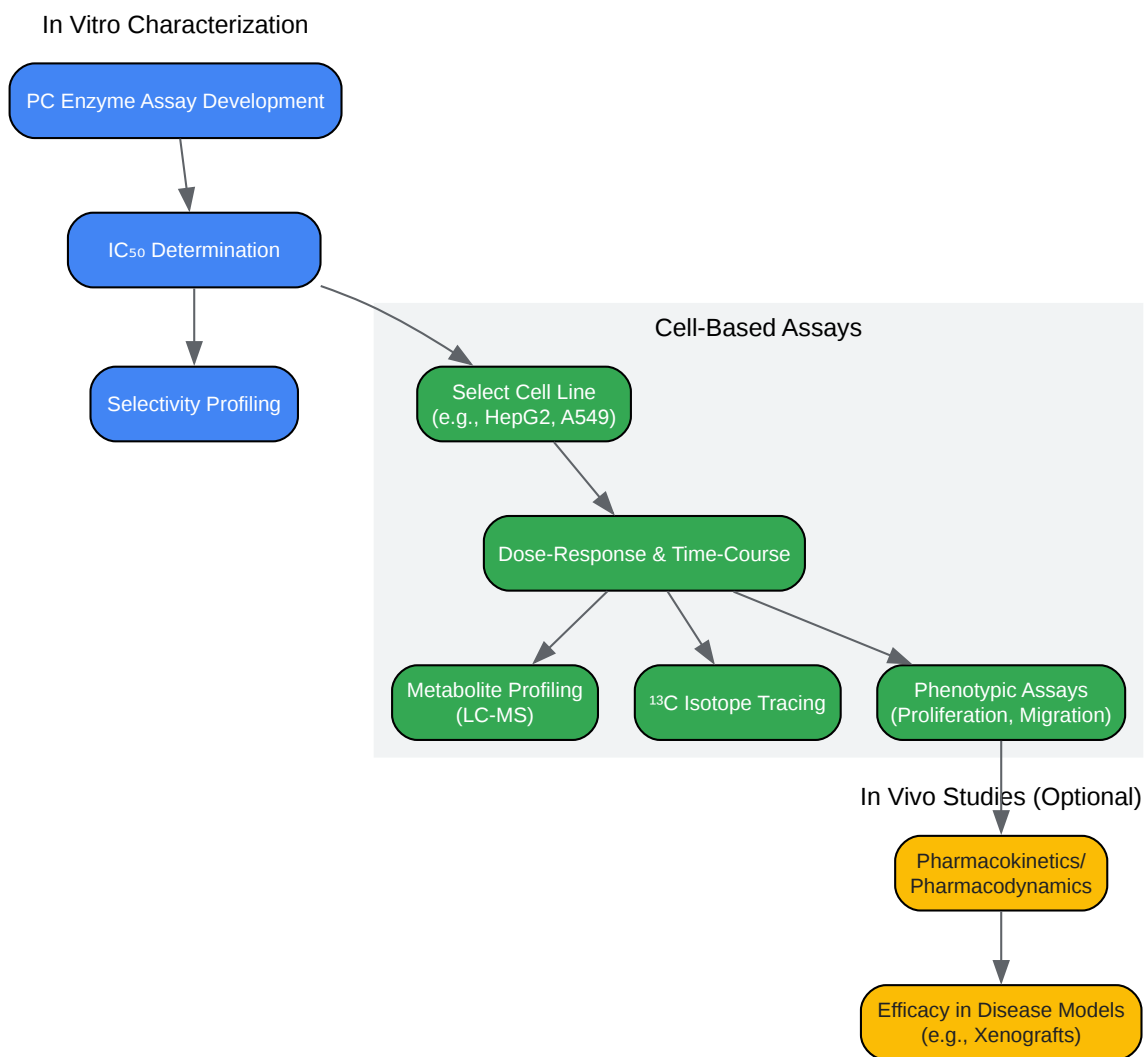
The following diagrams illustrate the central role of Pyruvate Carboxylase in metabolism and a general workflow for its investigation using an inhibitor like PC-IN-3.

Role of Pyruvate Carboxylase in Metabolism

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Caption: Pyruvate Carboxylase's central role in metabolism.

Workflow for Probing PC Function with PC-IN-3

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Caption: Experimental workflow for characterizing a PC inhibitor.

Experimental Protocols

Protocol 1: In Vitro Pyruvate Carboxylase Activity Assay

This protocol describes a coupled enzyme assay to measure PC activity, which can be adapted for inhibitor screening and IC₅₀ determination. The production of oxaloacetate by PC is coupled to its reduction to malate by malate dehydrogenase (MDH), which oxidizes NADH to NAD⁺. The decrease in absorbance at 340 nm, corresponding to NADH oxidation, is monitored spectrophotometrically.

Materials:

- Purified recombinant human Pyruvate Carboxylase
- Assay Buffer: 100 mM Tris-HCl (pH 8.0), 50 mM KCl, 10 mM MgCl₂
- ATP solution: 100 mM in water
- Sodium Pyruvate solution: 100 mM in water
- Sodium Bicarbonate (NaHCO₃) solution: 1 M in water
- Acetyl-CoA solution: 10 mM in water
- NADH solution: 10 mM in water
- Malate Dehydrogenase (MDH): ~1000 units/mL
- PC-IN-3 or other test compounds dissolved in DMSO
- 384-well UV-transparent microplate
- Plate reader capable of reading absorbance at 340 nm

Procedure:

- Prepare a reaction master mix in Assay Buffer. For a 100 µL final reaction volume, the final concentrations should be:
 - 5 mM ATP

- 10 mM Pyruvate
- 20 mM NaHCO₃
- 0.2 mM Acetyl-CoA
- 0.2 mM NADH
- 10 units/mL MDH
- Add 1 µL of PC-IN-3 at various concentrations (or DMSO for control) to the wells of the microplate.
- Add 50 µL of the reaction master mix to each well.
- To initiate the reaction, add 50 µL of pre-diluted Pyruvate Carboxylase (e.g., 5 µg/mL in Assay Buffer) to each well.
- Immediately place the plate in a spectrophotometer pre-warmed to 30°C.
- Monitor the decrease in absorbance at 340 nm every 30 seconds for 15-20 minutes.
- Calculate the rate of reaction (slope of the linear portion of the absorbance vs. time curve).
- Determine the percent inhibition for each concentration of PC-IN-3 relative to the DMSO control.
- Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Expected Data:

[PC-IN-3] (nM)	% Inhibition
1	5.2
10	28.1
50	50.3
100	65.8
500	92.4
1000	98.1

Protocol 2: Cellular Proliferation Assay

This protocol assesses the effect of PC-IN-3 on the proliferation of cancer cells, which often rely on PC for anaplerosis to support rapid growth.

Materials:

- A549 (lung carcinoma) or other suitable cancer cell line
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- PC-IN-3 stock solution (10 mM in DMSO)
- 96-well clear-bottom black microplates
- CellTiter-Glo® Luminescent Cell Viability Assay (Promega) or similar
- Plate reader capable of measuring luminescence

Procedure:

- Seed A549 cells in a 96-well plate at a density of 2,000 cells per well in 100 μ L of complete growth medium.
- Allow cells to attach overnight in a humidified incubator at 37°C and 5% CO₂.

- Prepare serial dilutions of PC-IN-3 in complete growth medium.
- Remove the old medium from the wells and add 100 μ L of medium containing the desired concentrations of PC-IN-3 (e.g., 0.01 to 30 μ M). Include DMSO-only wells as a vehicle control.
- Return the plate to the incubator for 72 hours.
- After the incubation period, allow the plate to equilibrate to room temperature for 30 minutes.
- Add 100 μ L of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate reader.
- Calculate the percent viability relative to the DMSO control and determine the GI₅₀ (concentration for 50% growth inhibition).

Expected Data:

[PC-IN-3] (μ M)	% Growth Inhibition
0.1	8.5
0.3	21.3
1.0	48.9
3.0	75.6
10.0	95.1
30.0	99.2

Protocol 3: ¹³C-Glucose Tracer Metabolomics

This protocol uses stable isotope tracing to directly probe the effect of PC-IN-3 on the flux of glucose-derived carbons into the TCA cycle via pyruvate carboxylation.

Materials:

- Cells cultured in 6-well plates to ~80% confluency
- Glucose-free medium (e.g., RPMI-1640)
- [U-¹³C₆]-Glucose
- PC-IN-3
- Extraction Solvent: 80% methanol, chilled to -80°C
- Cell scraper
- Centrifuge
- LC-MS/MS system

Procedure:

- Prepare tracer medium by supplementing glucose-free medium with 10 mM [U-¹³C₆]-Glucose and 10% dialyzed FBS.
- Treat cells with PC-IN-3 (e.g., 5 μM) or DMSO for 4-6 hours.
- Aspirate the standard growth medium and wash the cells once with warm PBS.
- Add 2 mL of the pre-warmed tracer medium to each well and return to the incubator for the desired time (e.g., 90 minutes).
- To quench metabolism and extract metabolites, place the plate on dry ice and aspirate the medium.
- Immediately add 1 mL of ice-cold 80% methanol to each well.
- Scrape the cells and transfer the cell lysate/methanol mixture to a microcentrifuge tube.

- Vortex vigorously and incubate at -20°C for 30 minutes to precipitate proteins.
- Centrifuge at 20,000 x g for 10 minutes at 4°C.
- Transfer the supernatant (containing metabolites) to a new tube and dry it using a vacuum concentrator.
- Reconstitute the dried metabolites in a suitable solvent for LC-MS analysis.
- Analyze the samples by LC-MS/MS to determine the mass isotopologue distribution (MID) of TCA cycle intermediates.

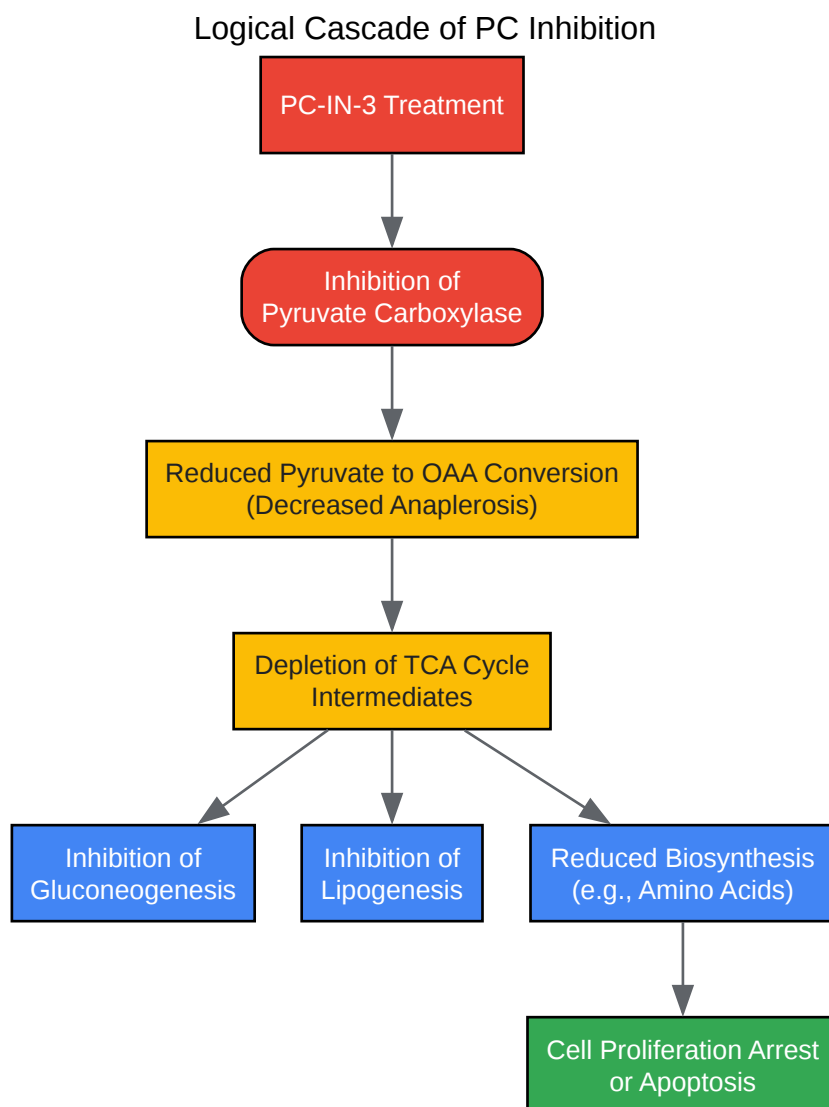
Expected Results and Interpretation:

Inhibition of PC by PC-IN-3 is expected to decrease the anaplerotic entry of pyruvate into the TCA cycle. This will be reflected in the MID of TCA cycle intermediates. Specifically, the fraction of citrate, malate, and aspartate labeled with three ¹³C atoms (m+3), which is a direct product of PC activity, should be significantly reduced in PC-IN-3 treated cells.

Expected Quantitative Data:

Metabolite	Isotopologue	% of Total Pool (DMSO Control)	% of Total Pool (PC-IN-3 Treated)
Citrate	m+2	45.2	48.1
	m+3	15.8	3.1
Malate	m+2	38.9	42.5
	m+3	12.5	2.5
Aspartate	m+2	40.1	43.8
	m+3	14.2	2.9

Note: Aspartate is derived from the TCA cycle intermediate oxaloacetate.



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Caption: Logical consequences of inhibiting Pyruvate Carboxylase.

Troubleshooting

Issue	Possible Cause	Suggested Solution
High variability in enzyme assay	Enzyme instability, substrate degradation	Prepare fresh reagents, keep enzyme on ice, use a consistent timing for all steps.
Low signal in cell viability assay	Insufficient cell seeding, incorrect assay timing	Optimize cell seeding density and incubation time. Ensure cells are in logarithmic growth phase.
No effect of PC-IN-3 on cells	Low cell permeability, compound efflux, metabolic compensation	Verify compound uptake. Increase concentration or incubation time. Use cell lines known to be dependent on PC.
Unexpected metabolomics data	Incomplete quenching, extraction issues	Ensure rapid and complete quenching of metabolism. Optimize extraction protocol for target metabolites.

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